

What is Thrombocytopenia and Why Does it Occur with Alrizomadlin?

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Alrizomadlin

CAS No.: 1818393-16-6

Cat. No.: S516659

[Get Quote](#)

Thrombocytopenia is an abnormally low level of platelets in the blood, which are essential for clotting [1] [2]. In the context of **Alrizomadlin** therapy, this is a **treatment-related adverse event (TRAE)**, not an autoimmune disorder like classic ITP [3] [4] [5]. The condition arises as an on-target effect because p53 activation can temporarily suppress the production of megakaryocytes, the cells in the bone marrow that create platelets [1].

Clinical Incidence and Severity with Alrizomadlin

The following table summarizes the key hematological adverse events reported in clinical trials for **Alrizomadlin**, both as a monotherapy and in combination with other agents.

Adverse Event	Incidence in Monotherapy (Grade 3/4) [3] [4]	Incidence with Pembrolizumab (All Grades) [5]	Incidence with Carboplatin (All Grades) [6]
Thrombocytopenia	33.3%	36.9%	100%
Lymphocytopenia	33.3%	Not Specified	Not Specified
Neutropenia	23.8%	15.4%	75%

Adverse Event	Incidence in Monotherapy (Grade 3/4) [3] [4]	Incidence with Pembrolizumab (All Grades) [5]	Incidence with Carboplatin (All Grades) [6]
Anemia	23.8%	11.9%	100%

Key Clinical Findings:

- **Dose Relationship:** Thrombocytopenia was identified as a **dose-limiting toxicity (DLT)**. One patient in a 200 mg cohort experienced DLTs of thrombocytopenia and febrile neutropenia, leading to the establishment of a maximum tolerated dose (MTD) of 150 mg and a recommended Phase II dose (RP2D) of 100 mg [3] [4].
- **Outcome:** This adverse event is generally manageable with dose modifications and typically resolves after stopping the drug [7].
- **Combination Therapy Risk:** The risk and severity of hematological toxicities, including thrombocytopenia, are significantly increased when **Alrizomadlin** is combined with chemotherapy agents like carboplatin [6].

Monitoring and Diagnostic Protocol

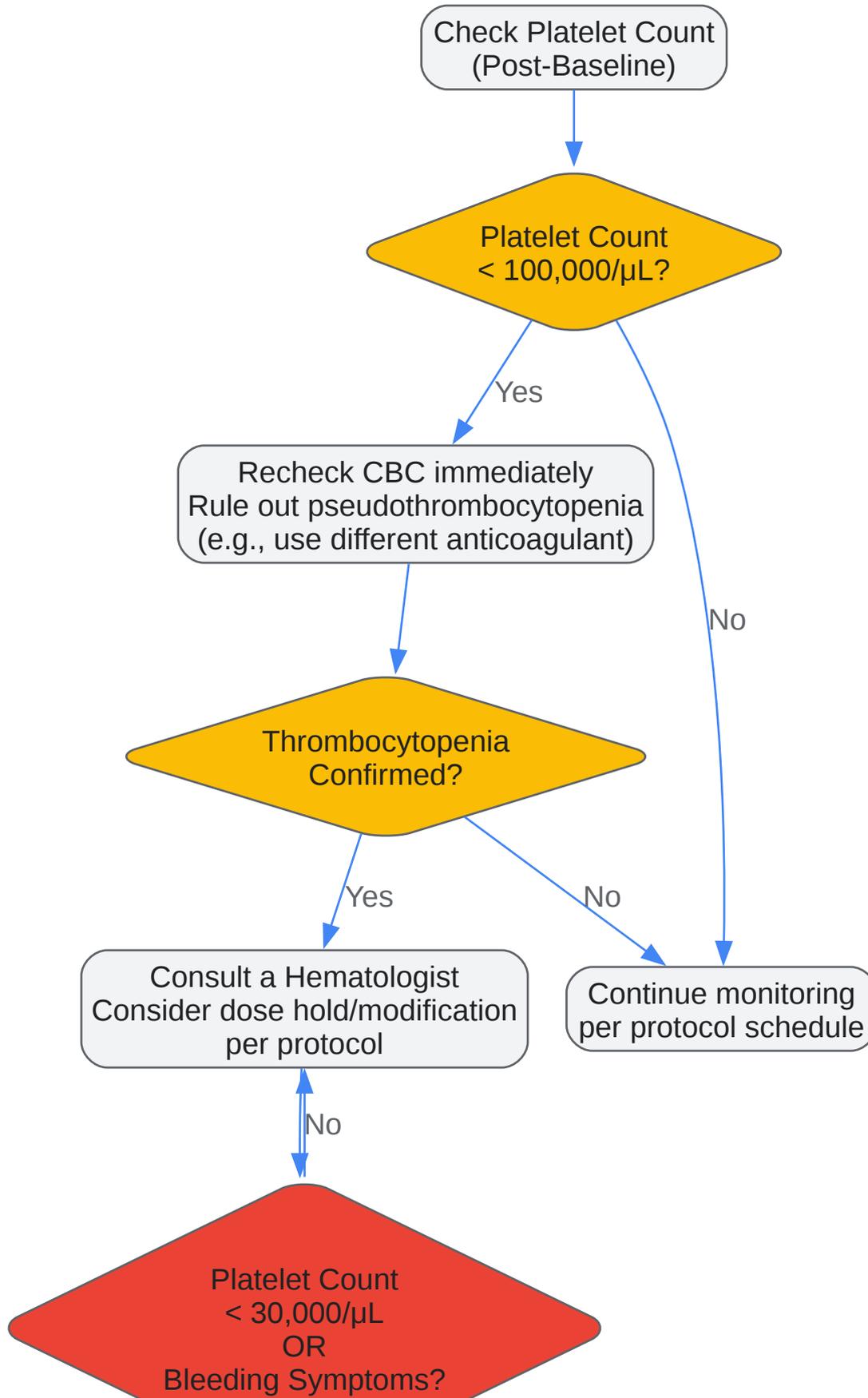
Consistent and careful monitoring is crucial for the early detection and management of thrombocytopenia.

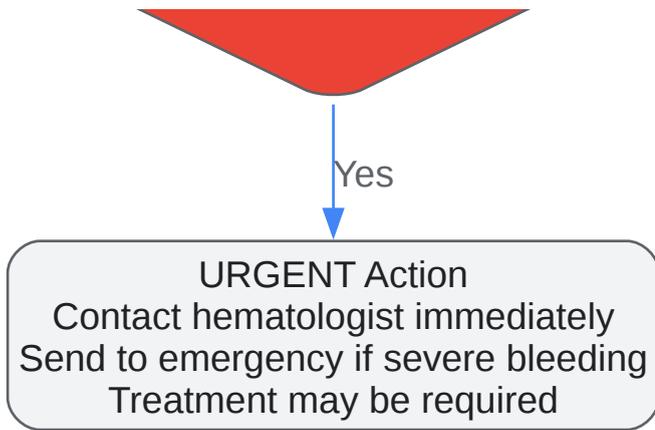
Monitoring Parameter	Frequency & Action
----------------------	--------------------

| **Complete Blood Count (CBC) with Differential** | **Baseline:** Before initiating treatment. **During Therapy:** Obtain at regular intervals throughout the treatment cycles. The specific frequency should be defined in your study protocol [8]. | | **Clinical Symptoms** | Educate research staff and patients to watch for and immediately report signs of bleeding, such as petechiae (small red/purple spots on skin), unusual bruising, bleeding from gums/nose, or heavier menstrual flow [8] [1] [2]. |

Diagnostic Workflow: The following diagram outlines the recommended clinical decision pathway based on platelet count, adapted from general thrombocytopenia management principles [8].

Thrombocytopenia Management Workflow





Click to download full resolution via product page

Management and Dose Modification Strategies

For researchers designing clinical protocols, the following strategies are critical.

Action	Implementation in a Study Protocol
Dose Modification	Clearly define criteria for dose holds, reductions, or discontinuations based on platelet count thresholds and severity of symptoms. The RP2D of 100 mg every other day for 21 days of a 28-day cycle was established to improve tolerability [3] [4].
Treatment Discontinuation	In clinical trials, treatment was withheld until recovery from toxicities. Permanently discontinue Alrizomadlin for life-threatening bleeding or failure to recover from hematological toxicity [3] [5].
Concomitant Medication Review	Avoid concomitant use of drugs that increase bleeding risk (e.g., aspirin, NSAIDs, anticoagulants) unless absolutely necessary [1].
Combination Therapy Caution	Exercise extreme caution when combining Alrizomadlin with other myelosuppressive agents (e.g., chemotherapy). This significantly increases the risk of severe hematological toxicity and may require more intensive monitoring and supportive care [6].

Key Considerations for Preclinical and Clinical Development

- **Patient Stratification:** The antitumor activity of **Alrizomadlin** is most promising in tumors with **MDM2 amplification and wild-type TP53** [3] [4] [6]. Enriching study populations with these biomarkers may improve the therapeutic window.
- **Mechanism vs. Immune-Mediated:** It is vital to distinguish this treatment-related, likely mechanism-based thrombocytopenia from immune-mediated conditions like classic ITP or Heparin-Induced Thrombocytopenia (HIT), as the underlying cause and management differ [7] [2].
- **Combination with Immunotherapy:** When combining **Alrizomadlin** with PD-1 inhibitors like pembrolizumab, the thrombocytopenia profile is consistent with monotherapy, but overall toxicity must be managed carefully [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. : Causes, Symptoms and Treatment Options Thrombocytopenia Guide [drugs.com]
2. (Low Platelet Count): Causes, Symptoms, and... Thrombocytopenia [webmd.com]
3. A first-in-human phase I study of a novel MDM2/p53 inhibitor alrizomadlin in advanced solid tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
4. A first-in-human phase I study of a novel MDM2/p53 ... [pmc.ncbi.nlm.nih.gov]
5. FDA Orphan Drug Designation Granted to Melanoma Drug Alrizomadlin - AIM at Melanoma Foundation [aimatmelanoma.org]
6. 8 Phase I/II Study of A Novel MDM-2 Inhibitor (APG-115- ... [sciencedirect.com]
7. Drug-induced thrombocytopenia: pathogenesis, evaluation, and ... [ncbi.nlm.nih.gov]
8. Management of immune thrombocytopenia in multiple sclerosis patients treated with alemtuzumab: a Belgian consensus - PMC [ncbi.nlm.nih.gov]

To cite this document: Smolecule. [What is Thrombocytopenia and Why Does it Occur with Alrizomadlin?]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b516659#managing-alrizomadlin-thrombocytopenia-adverse-events]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com